

antibacterial and antifungal applications of 8-hydroxyquinoline-5-sulfonic acid

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Compound of Interest

Compound Name: 8-hydroxyquinoline-5-sulfonic Acid
Hydrate

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An In-Depth Guide to the Antibacterial and Antifungal Applications of 8-Hydroxyquinoline-5-Sulfonic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction: The Resurgence of a Privileged Scaffold

8-Hydroxyquinoline and its derivatives represent a class of heterocyclic compounds that have long captured the attention of medicinal chemists.^{[1][2]} Among these, 8-hydroxyquinoline-5-sulfonic acid (8-HQ-5-SA) stands out due to its potent, broad-spectrum antimicrobial properties.^{[3][4]} This guide serves as a comprehensive technical resource, providing in-depth application notes, validated protocols, and mechanistic insights for researchers exploring 8-HQ-5-SA and its derivatives as next-generation antibacterial and antifungal agents. The structural motif, featuring an 8-hydroxyquinoline core with a sulfonic acid group at the 5-position, is a promising pharmacophore for developing novel therapeutics to combat drug-resistant pathogens.^[5]

Part 1: Foundational Principles & Mechanism of Action

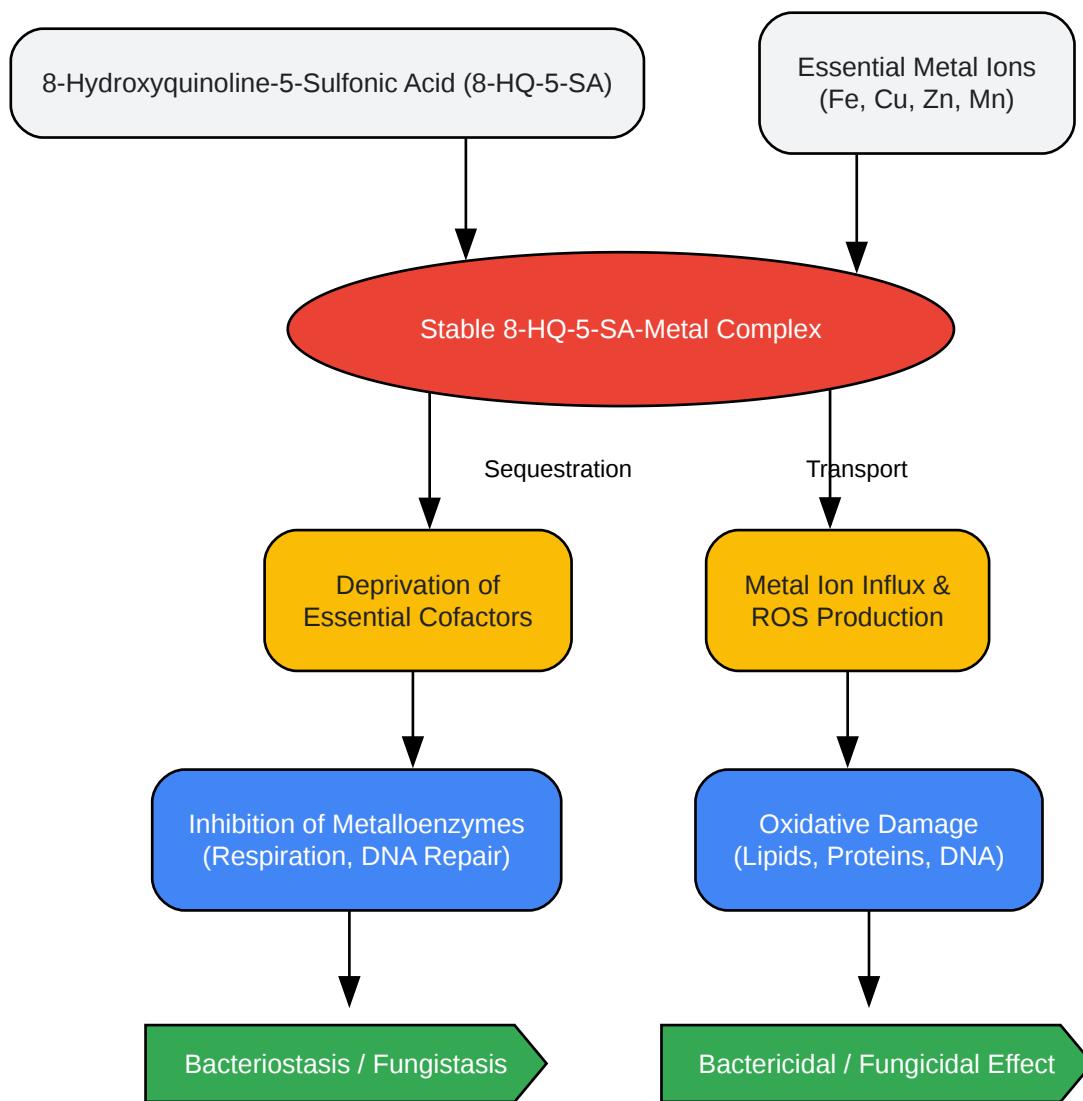
The antimicrobial efficacy of 8-hydroxyquinoline-5-sulfonic acid is not rooted in a single mode of action but rather a multi-pronged assault on microbial viability, primarily driven by its

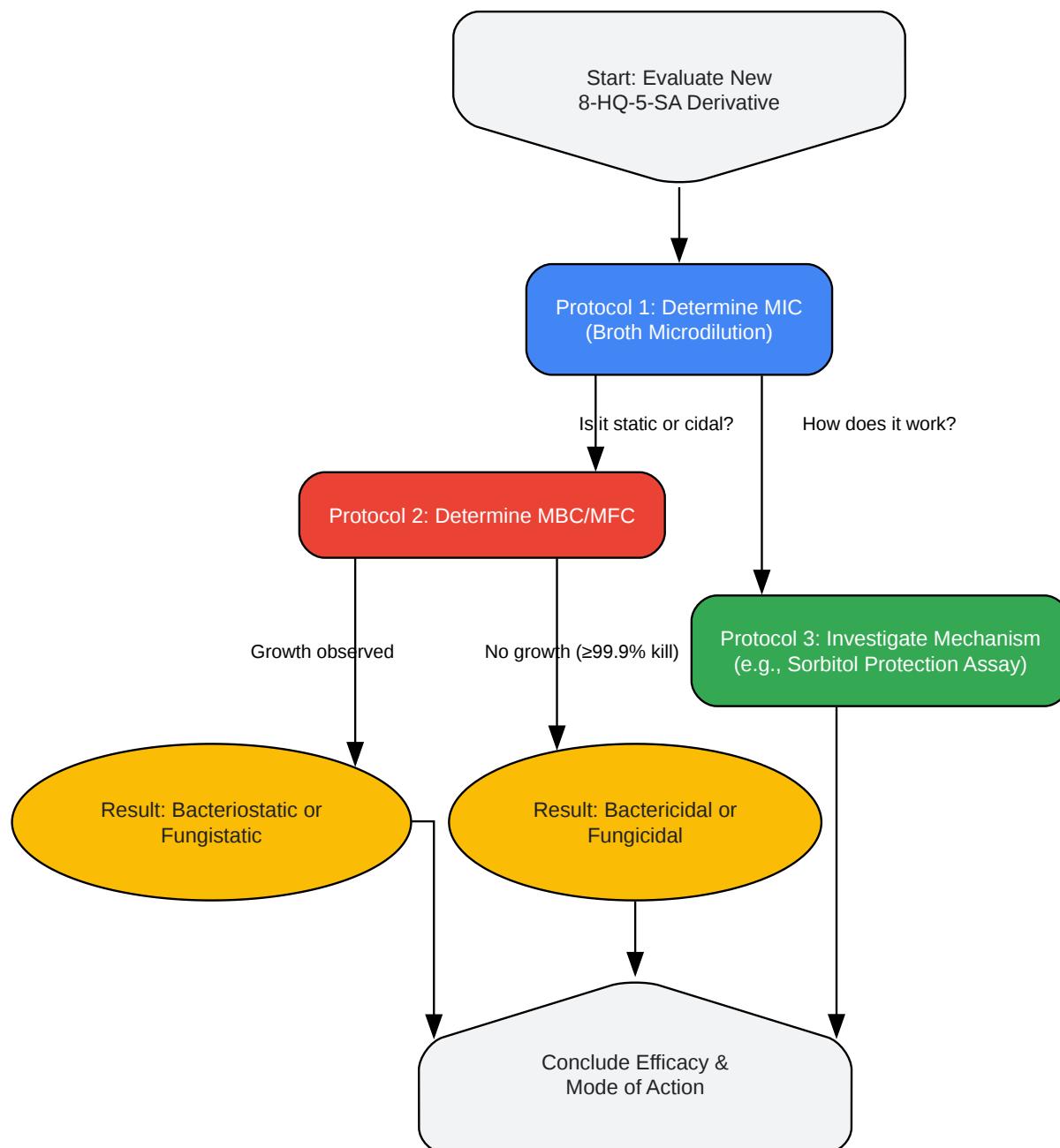
exceptional metal-chelating capabilities.

The Central Role of Metal Ion Chelation

The defining characteristic of the 8-hydroxyquinoline scaffold is its ability to act as a potent bidentate chelating agent, binding to essential divalent and trivalent metal ions.^{[2][3]} The nitrogen atom of the quinoline ring and the oxygen of the hydroxyl group form a stable complex with metal cations such as $\text{Fe}^{2+}/\text{Fe}^{3+}$, Cu^{2+} , Zn^{2+} , and Mn^{2+} .^{[3][6]} This process is central to its biological activity and disrupts microbial cells in two primary ways:

- **Deprivation of Essential Cofactors:** Many critical enzymes involved in cellular respiration, DNA replication, and metabolic regulation rely on metal ions as cofactors. By sequestering these ions, 8-HQ-5-SA effectively starves the pathogen of these vital components, leading to enzymatic inhibition and a bacteriostatic or fungistatic effect.^[2]
- **Induction of Oxidative Stress:** Alternatively, the formation of 8-HQ-5-SA-metal complexes can introduce an excess of metal ions into the cell, catalyzing the formation of reactive oxygen species (ROS). This overwhelms the pathogen's antioxidant defenses, causing widespread damage to lipids, proteins, and nucleic acids, ultimately resulting in cell death.



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